Spectroscopic Characterization of 5-Fluorophthalazine: A Technical Guide for Researchers

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Compound of Interest	
Compound Name:	*5-Fluorophthalazine*
CAS No.:	*103119-77-3*
Cat. No.:	*B009970*

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Introduction: The Significance of 5-Fluorophthalazine in Drug Discovery

5-Fluorophthalazine emerges as a molecule of significant interest within the landscape of medicinal chemistry and drug development. As a heterocyclic aromatic compound, the phthalazine core is a recognized scaffold in numerous biologically active agents, exhibiting a range of activities including vasorelaxant, antimicrobial, and antitumor effects.[1] The strategic incorporation of a fluorine atom onto this scaffold is a well-established method in modern drug design to modulate a molecule's physicochemical and pharmacological properties. Fluorine's high electronegativity and small size can profoundly influence lipophilicity, metabolic stability, and binding affinity to target proteins.[2]

This technical guide provides an in-depth, predictive analysis of the key spectroscopic data for **5-Fluorophthalazine**, including Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy. Due to the scarcity of publicly available experimental spectra for this specific molecule, this document leverages foundational

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spectroscopic principles and comparative data from phthalazine and other fluorinated aromatic systems to offer a robust, predictive framework for its characterization. This guide is intended to equip researchers, scientists, and drug development professionals with the necessary data to identify, characterize, and utilize **5-Fluorophthalazine** in their work.

Mass Spectrometry (MS): Elucidating the Molecular Formula and Fragmentation

Mass spectrometry is an essential first-pass analytical technique to confirm the molecular weight and infer structural features through fragmentation analysis. For **5-Fluorophthalazine**, high-resolution mass spectrometry (HRMS) is crucial for unambiguous molecular formula determination.

Expertise & Experience: Causality Behind Experimental Choices Electron Ionization (EI) is the preferred method for this analysis due to its ability to generate a distinct molecular ion peak and produce information-rich, reproducible fragmentation patterns for rigid aromatic structures like phthalazine. The high energy of EI ensures the fragmentation necessary to probe the molecule's core structure.

Predicted Mass Spectrum Data

The primary expectation for the mass spectrum of **5-Fluorophthalazine** is the observation of the molecular ion $[M]^+$. The molecular formula is $C_8H_5FN_2$, yielding a monoisotopic mass of 148.0437 g/mol .

Ion	Predicted m/z	Description
$[M]^+$	148.04	Molecular Ion
$[M-HCN]^+$	121.04	Loss of hydrogen cyanide from the diazine ring
$[M-N_2]^+$	120.04	Loss of molecular nitrogen
$[C_7H_4F]^+$	109.03	Fragment corresponding to fluorobenzonitrile
$[C_6H_4]^{+\bullet}$	76.03	Benzyne radical cation

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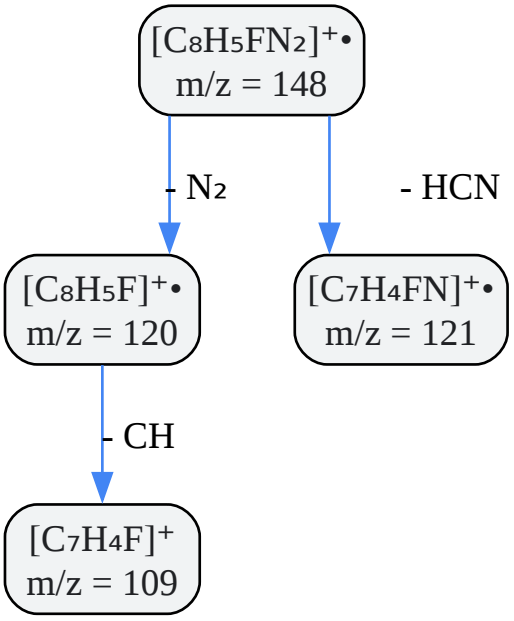
Predicted Fragmentation Pathway

The fragmentation of **5-Fluorophthalazine** is predicted to be dominated by the stability of the aromatic system. The initial fragmentation would likely involve the loss of neutral molecules like N_2 or HCN, which is characteristic of nitrogen-containing heterocycles.[3]



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Caption: Predicted EI-MS fragmentation pathway for **5-Fluorophthalazine**.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- Sample Preparation: Dissolve approximately 1 mg of **5-Fluorophthalazine** in 1 mL of a volatile solvent such as methanol or dichloromethane.
- Instrument Setup:
  - Ionization Mode: Electron Ionization (EI).
  - Ionization Energy: 70 eV.
  - Mass Analyzer: Time-of-Flight (TOF) or Orbitrap for high-resolution data.

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- Inlet System: Direct insertion probe or GC inlet if the sample is sufficiently volatile and thermally stable.

- Data Acquisition: Acquire data over a mass range of m/z 40-200 to ensure capture of both the molecular ion and key fragments.

- Data Analysis: Identify the molecular ion peak and compare its exact mass to the theoretical mass of $C_8H_5FN_2$. Analyze the fragmentation pattern and compare it to the predicted pathway and reference spectra of related compounds.

Infrared (IR) Spectroscopy: Probing Functional Groups and Vibrational Modes

Infrared spectroscopy provides valuable information about the functional groups present in a molecule by measuring the absorption of infrared radiation, which induces molecular vibrations. [4]

Expertise & Experience: Interpreting Vibrational Modes For **5-Fluorophthalazine**, the IR spectrum will be characterized by absorptions from the aromatic C-H bonds, the C=C and C=N bonds within the fused heterocyclic ring system, and the distinctive C-F bond. The region below 1500 cm^{-1}, known as the fingerprint region, will contain a complex pattern of absorptions unique to the molecule's overall structure.[5]

Predicted Infrared Absorption Data

Wavenumber (cm^{-1})	Intensity	Vibrational Mode
3100 - 3000	Medium	Aromatic C-H Stretch
1650 - 1580	Medium	Aromatic C=C Ring Stretch
1550 - 1450	Strong	Aromatic C=N Ring Stretch
1280 - 1180	Strong	Aryl-F (C-F) Stretch
900 - 675	Strong	Aromatic C-H Out-of-Plane Bending

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Experimental Protocol: Attenuated Total Reflectance (ATR) FT-IR

- Sample Preparation: Place a small amount (1-2 mg) of solid **5-Fluorophthalazine** directly onto the ATR crystal. No further preparation is necessary.
- Instrument Setup:
  - Spectrometer: A Fourier-Transform Infrared (FT-IR) spectrometer equipped with an ATR accessory (e.g., diamond or germanium crystal).
  - Scan Range: 4000 - 400 cm^{-1}.
  - Resolution: 4 cm^{-1}.
- Data Acquisition:
  - Collect a background spectrum of the clean, empty ATR crystal.
  - Apply pressure to the sample using the ATR anvil to ensure good contact with the crystal.
  - Collect the sample spectrum (typically an average of 16-32 scans). The instrument software will automatically ratio the sample spectrum against the background to generate the final absorbance or transmittance spectrum.
- Data Analysis: Identify the key absorption bands and assign them to the corresponding functional group vibrations based on the predicted data table and standard IR correlation charts.[6]

Nuclear Magnetic Resonance (NMR) Spectroscopy: A Definitive Structural Map

NMR spectroscopy is the most powerful tool for the unambiguous structural elucidation of organic molecules in solution. For **5-Fluorophthalazine**, a combination of ^{1}H, ^{13}C, and ^{19}F NMR will provide a complete picture of the molecular framework. The presence of the ^{19}F nucleus provides an additional, highly sensitive spectroscopic handle.[7]

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Expertise & Experience: The Impact of Fluorine on NMR Spectra The highly electronegative fluorine atom will induce significant changes in the chemical shifts of nearby protons and carbons. Furthermore, spin-spin coupling between the ^{19}F nucleus and neighboring ^{1}H and ^{13}C nuclei (J-coupling) provides definitive evidence for the placement of the fluorine substituent on the phthalazine ring. These through-bond couplings are crucial for complete spectral assignment.[8]

Caption: Structure of **5-Fluorophthalazine** with atom numbering for NMR assignment.

Predicted ^{1}H NMR Spectral Data (500 MHz, DMSO-d_6)

The ^{1}H NMR spectrum is expected to show five distinct signals in the aromatic region. The proton at the C-6 position will be most affected by the fluorine at C-5, showing a characteristic ortho coupling (^{3}JHF).

Proton	Predicted δ (ppm)	Multiplicity	Coupling Constants (J, Hz)
H-1	9.6 - 9.8	s	-
H-4	9.5 - 9.7	d	$^{3}JHH \approx 8.0$
H-8	8.2 - 8.4	d	$^{3}JHH \approx 8.5$
H-7	8.0 - 8.2	t	$^{3}JHH \approx 7.5$, $^{3}JHH \approx 7.5$
H-6	7.8 - 8.0	dd	$^{3}JHH \approx 7.5$, ^{3}JHF (ortho) ≈ 9.0

Predicted ^{13}C NMR Spectral Data (125 MHz, DMSO-d_6)

The ^{13}C spectrum will display eight signals. The carbon directly attached to the fluorine (C-5) will appear as a doublet with a very large one-bond C-F coupling constant.

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Carbon	Predicted δ (ppm)	Multiplicity (^{13}C-^{19}F Coupling)	Coupling Constant (JCF, Hz)
C-5	160 - 164	d	$^{1}JCF \approx 240 - 250$
C-1	151 - 153	s	-
C-4	150 - 152	s	-
C-7	135 - 137	d	$^{4}JCF \approx 3 - 4$
C-8a	130 - 132	d	$^{3}JCF \approx 7 - 9$
C-4a	128 - 130	s	-
C-8	125 - 127	s	-
C-6	118 - 120	d	$^{2}JCF \approx 20 - 25$

Predicted ^{19}F NMR Spectral Data (470 MHz, DMSO-d_6)

The ^{19}F NMR spectrum will show a single signal, as there is only one fluorine atom in the molecule. This signal will be split by the neighboring protons.

Fluorine	Predicted δ (ppm) vs $CFCl_3$	Multiplicity	Coupling Constants (J, Hz)
F-5	-110 to -120	ddd	$^{3}JFH6 \approx 9.0$, $^{4}JFH7 \approx 5.0$

Experimental Protocol: NMR Spectroscopy

- Sample Preparation:
  - Weigh 5-10 mg of **5-Fluorophthalazine** into a clean, dry vial.
  - Add approximately 0.6 mL of a deuterated solvent (e.g., DMSO-d_6).
  - Ensure the sample is fully dissolved, using gentle vortexing or sonication if necessary.
  - Transfer the solution to a 5 mm NMR tube.

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- Instrument Setup (e.g., 500 MHz Spectrometer):
  - Insert the sample into the spectrometer.
  - Lock the spectrometer on the deuterium signal of the solvent.
  - Shim the magnetic field to optimize homogeneity, aiming for sharp, symmetrical peaks.
  - Tune and match the probe for ^{1}H, ^{13}C, and ^{19}F frequencies.
- ^{1}H NMR Acquisition:
  - Pulse Program: Standard single-pulse (e.g., 'zg30').
  - Spectral Width: ~12 ppm, centered around 6 ppm.
  - Acquisition Time: ~3 seconds.
  - Relaxation Delay: 2 seconds.
  - Number of Scans: 16.
- ^{13}C NMR Acquisition:
  - Pulse Program: Proton-decoupled single-pulse with NOE (e.g., 'zgpg30').
  - Spectral Width: ~220 ppm, centered around 110 ppm.
  - Acquisition Time: ~1 second.
  - Relaxation Delay: 2 seconds.
  - Number of Scans: 1024 or more, depending on concentration.
- ^{19}F NMR Acquisition:
  - Pulse Program: Standard single-pulse (e.g., 'zg'). Proton decoupling is optional but can simplify the spectrum to a singlet.

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- Spectral Width: ~200 ppm, centered around -120 ppm.
- Acquisition Time: ~1 second.
- Relaxation Delay: 2 seconds.
- Number of Scans: 64.

- Data Processing and Analysis:
  - Apply Fourier transform, phase correction, and baseline correction to all spectra.
  - Reference the ^{1}H and ^{13}C spectra to the residual solvent signal. Reference the ^{19}F spectrum to an external standard (e.g., $CFCl_3$).
  - Integrate the ^{1}H signals and analyze the multiplicities and coupling constants to assign the structure. Correlate with ^{13}C and ^{19}F data for confirmation.

Conclusion

This guide provides a comprehensive, predictive overview of the essential spectroscopic data required for the characterization of **5-Fluorophthalazine**. By understanding the expected mass spectrometric fragmentation, infrared vibrational modes, and detailed NMR signatures, researchers are better equipped to confirm the synthesis, assess the purity, and elucidate the structure of this valuable fluorinated heterocyclic compound. The provided protocols offer a standardized approach to data acquisition, ensuring reproducibility and reliability in the laboratory. This foundational knowledge is critical for advancing the use of **5-Fluorophthalazine** in medicinal chemistry and materials science.

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